

# Cost-Effectiveness and Clinical Outcomes at a Glance

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## Compound Focus: Adefovir Dipivoxil

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The table below summarizes key findings from cost-effectiveness analyses and clinical studies comparing ADV with other antiviral therapies.

Treatment Comparison	Cost-Effectiveness & Clinical Outcome Summary	Key Supporting Data
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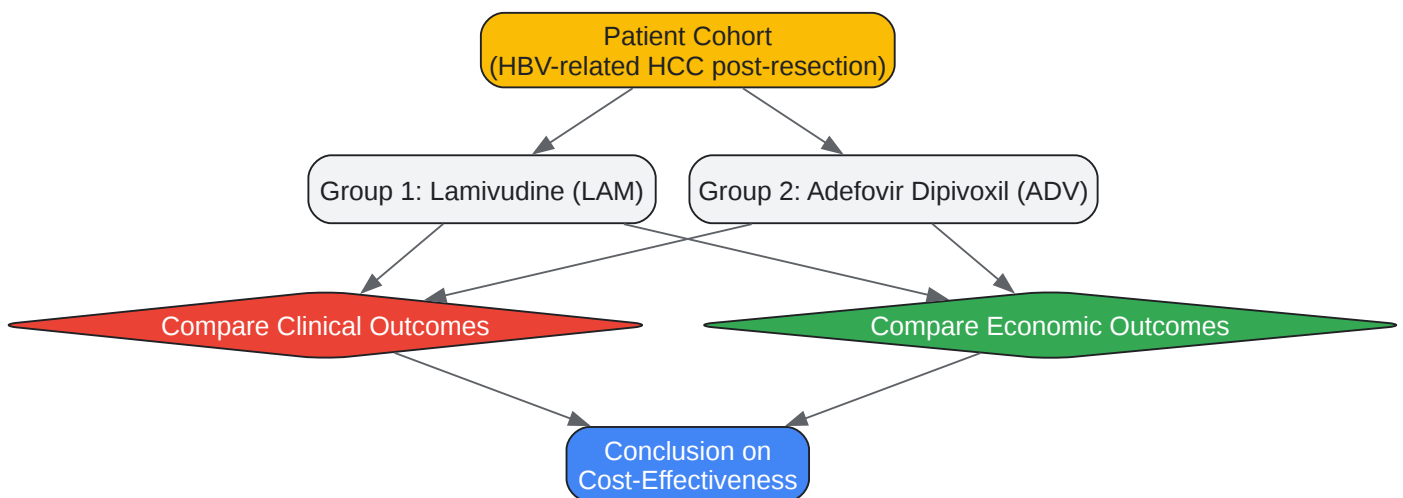
| **ADV vs. Lamivudine (LAM)** | More cost-effective; similar survival but lower long-term medication costs and significantly lower antiviral resistance [1]. | • **Medication Cost (PPP)**: ADV: €2.2 (Y1), €2.4 (Y2), €3.1 (Y3). LAM: €3.0 (Y1), €4.8 (Y2), €5.6 (Y3) [1]. • **3-Yr Resistance Rate**: ADV: 14.5%; LAM: 56.4% [1]. | | **ADV vs. Newer Analogues (e.g., Entecavir)** | Less cost-effective; newer agents with better viral suppression and resistance profiles offer greater long-term clinical and economic value [2] [3]. | • First-line treatments with a favourable combination of seroconversion, viral suppression, and resistance profile offer the greatest clinical and economic value [2] [3]. • In China, ETV was found to be the most cost-effective option compared to LAM, ADV, and Telbivudine [3]. | | **Tenofovir Alafenamide (TAF)** | Not cost-effective at its current cost compared to strategies using generic antivirals [2]. | • Analysis suggests TAF-containing strategies are unlikely to be a rational choice from a cost perspective, and the focus should be on generic antivirals to ensure highly cost-effective care [2]. |

## Key Experimental Data and Context

- **Study Design (ADV vs. LAM):** A retrospective study analyzed 201 patients with HBV-related hepatocellular carcinoma (HCC) after radical resection [1]. Patients received either LAM (n=155) or ADV (n=46). Outcomes measured included overall survival, recurrence-free survival, antiviral resistance, and medication costs over three years [1].
- **Clinical Outcome Details:** The study found no significant difference in overall survival and recurrence-free survival between the LAM and ADV groups over three years [1]. The key differentiator was the much higher incidence of antiviral resistance in the LAM group, which necessitated switching patients to the more expensive drug Entecavir, thereby increasing long-term costs [1].
- **Mechanism of Drug Interactions:** ADV is primarily excreted by the kidneys via organic anion transporters (OATs) [4]. **Drugs that impair renal function or compete for these transporters** (e.g., high-dose NSAIDs) can reduce ADV's elimination, increasing its concentration in the blood and the risk of toxicity [4]. This necessitates vigilant monitoring in clinical practice.

## Experimental Workflow for Cost-Effectiveness Analysis

The diagram below illustrates the general workflow for a clinical and cost-effectiveness study comparing antiviral therapies, as seen in the cited research [1].



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## Key Considerations for Analysis

For researchers and health economists, the following points are crucial when evaluating the cost-effectiveness of Hepatitis B treatments:

- **Antiviral Resistance is a Critical Driver of Cost:** The high resistance rate of first-generation drugs like LAM leads to "salvage therapies" with more expensive drugs, significantly increasing long-term costs and diminishing clinical utility [1] [3].
- **Country-Specific Drug Pricing and Policies:** Cost-effectiveness conclusions can vary by region. The dominance of generic ETV and TAF in many markets has shifted the economic landscape, making ADV a less common first-line choice [2].
- **Holistic Clinical View:** While ADV may be cost-effective in some direct comparisons, modern treatment guidelines prioritize agents with a **high barrier to genetic resistance** (like ETV and TAF) to prevent complications like liver cirrhosis and HCC, which are far more costly to manage [2] [3].

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## References

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